

Proper Disposal of (+)-Stiripentol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (+)-Stiripentol

Cat. No.: B592742

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Providing critical safety and logistical information for the proper handling and disposal of **(+)-Stiripentol** is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide offers a procedural, step-by-step approach for researchers, scientists, and drug development professionals.

Hazard Assessment and Classification

Based on available Safety Data Sheets (SDS), **(+)-Stiripentol** is generally not classified as a hazardous substance according to Regulation (EC) No 1272/2008. However, it is crucial to consult the specific SDS provided by the manufacturer for the particular batch in use, as formulations and supplied information can vary.

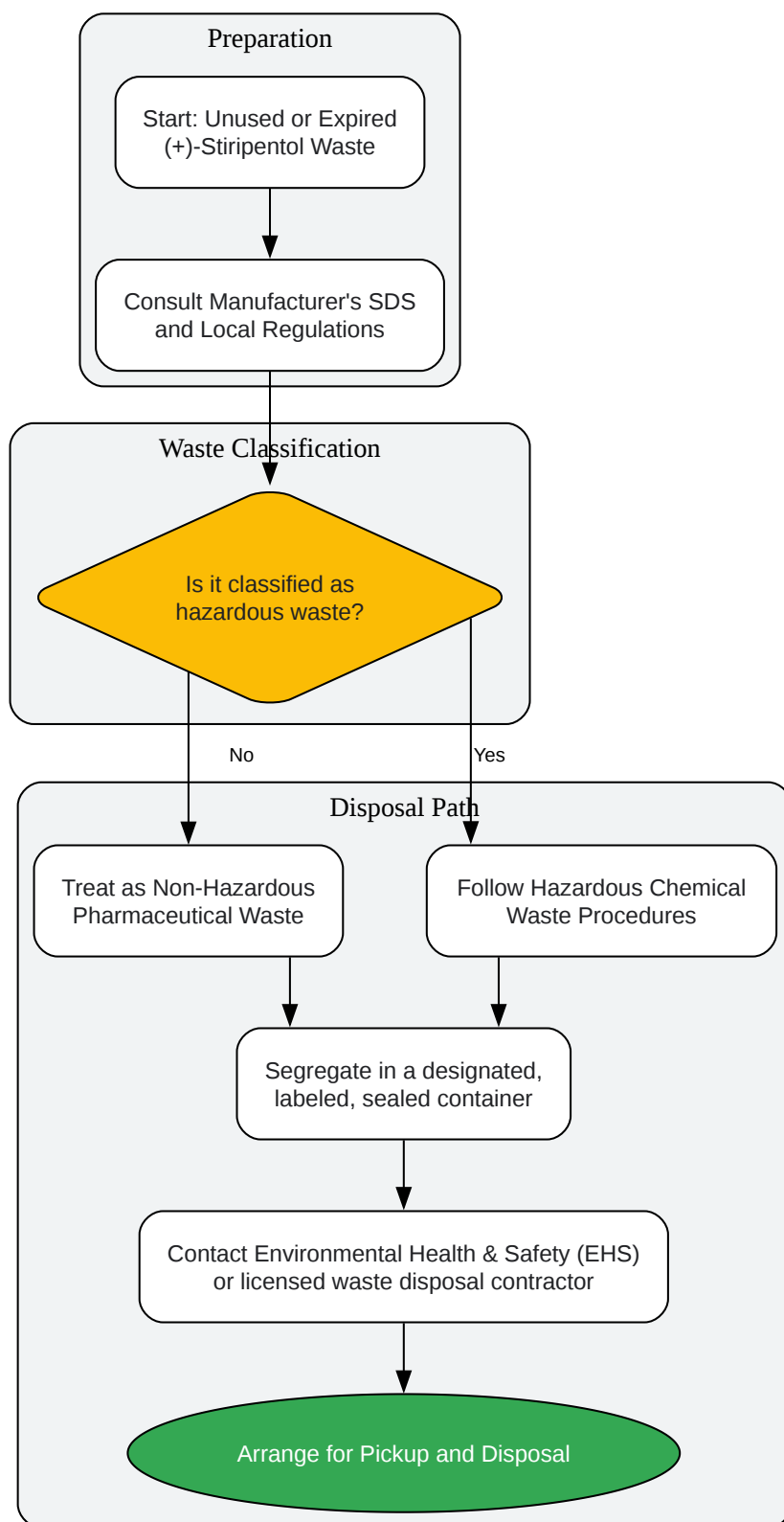
Key safety information is summarized in the table below:

Hazard Classification	Details	Primary Route of Exposure
GHS Classification	Not classified as hazardous	Oral
Signal Word	No signal word	
Hazard Statements	None	
Precautionary Statements	None	

Note: Data is aggregated from multiple sources and researchers should always refer to the manufacturer-specific Safety Data Sheet (SDS).

Disposal Workflow

The proper disposal of **(+)-Stiripentol**, whether as a pure compound or as part of a formulated product, is governed by local, regional, and national regulations for non-hazardous pharmaceutical waste. Adherence to these regulations is mandatory. The following workflow provides a general guideline for laboratory personnel.



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